

Application of 1,3-Dicyclohexylpropane in Lubricant Base Oils: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dicyclohexylpropane

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Introduction

1,3-Dicyclohexylpropane is a saturated cycloalkane that presents potential as a synthetic lubricant base oil. Its fully saturated structure, composed of two cyclohexyl rings connected by a propane linker, suggests inherent thermal and oxidative stability, which are critical properties for high-performance lubricants. This document provides an overview of its potential applications, summarizes its physicochemical properties, and details experimental protocols for its evaluation as a lubricant base oil. The unique molecular structure of **1,3-dicyclohexylpropane** may offer advantages in terms of viscosity-temperature characteristics and low-temperature fluidity, making it a candidate for specialized lubrication applications where mineral oils and other synthetic base stocks may have limitations.

Physicochemical Properties

While extensive data on the specific lubricant properties of **1,3-dicyclohexylpropane** is not readily available in public literature, its basic physical characteristics have been reported. Further experimental evaluation is necessary to fully characterize its performance as a lubricant base oil.

Table 1: Physicochemical Properties of **1,3-Dicyclohexylpropane**

Property	Value	Unit	Reference
Molecular Formula	C ₁₅ H ₂₈	-	[1][2]
Molecular Weight	208.38	g/mol	[1][2]
Density	0.8728	g/cm ³	[1][2]
Melting Point	-17	°C	[1][2]
Boiling Point	291.69	°C	[1][2]
Flash Point	118.1	°C	[1]
Refractive Index	1.4736	-	[1][2]

Potential Advantages as a Lubricant Base Oil

The molecular structure of **1,3-dicyclohexylpropane** suggests several potential advantages as a lubricant base oil:

- **Thermal and Oxidative Stability:** As a saturated cycloalkane, it is expected to exhibit good resistance to thermal breakdown and oxidation, which are primary degradation pathways for lubricants. This could lead to longer service life and reduced formation of sludge and deposits.
- **Viscosity-Temperature Characteristics:** The presence of cyclohexyl rings can contribute to a favorable viscosity index (VI), meaning its viscosity changes less with temperature fluctuations compared to some conventional base oils.
- **Low-Temperature Fluidity:** The relatively low melting point of -17°C suggests that it may have good low-temperature properties, which is crucial for applications in cold environments.[1][2]
- **Hydrolytic Stability:** Being a hydrocarbon, it is inherently resistant to hydrolysis, a degradation mechanism that can affect ester-based synthetic lubricants.

Experimental Protocols for Lubricant Base Oil Evaluation

To thoroughly assess the suitability of **1,3-dicyclohexylpropane** as a lubricant base oil, a series of standard tests should be conducted. The following protocols are based on widely accepted ASTM International standards.

Viscometric Properties

Objective: To determine the kinematic viscosity at standard temperatures and calculate the Viscosity Index (VI), a key indicator of the oil's viscosity-temperature behavior.

Protocol:

- Kinematic Viscosity at 40°C and 100°C (ASTM D445):
 - Use a calibrated glass capillary viscometer (e.g., Cannon-Fenske or Ubbelohde).
 - Maintain a constant temperature bath at 40°C ± 0.02°C and subsequently at 100°C ± 0.02°C.
 - Introduce a known volume of the **1,3-dicyclohexylpropane** sample into the viscometer.
 - Allow the sample to reach thermal equilibrium in the bath.
 - Measure the time required for the liquid to flow between two marked points on the viscometer.
 - Calculate the kinematic viscosity (in centistokes, cSt) by multiplying the flow time by the viscometer calibration constant.
 - Perform multiple measurements to ensure repeatability.
- Viscosity Index Calculation (ASTM D2270):
 - Using the kinematic viscosity values obtained at 40°C and 100°C, calculate the Viscosity Index using the standard formulas and tables provided in the ASTM D2270 standard.

Low-Temperature Fluidity

Objective: To determine the pour point, which indicates the lowest temperature at which the oil will still flow.

Protocol (ASTM D97):

- Pour the **1,3-dicyclohexylpropane** sample into a test jar to the prescribed level.
- Preheat the sample if necessary to remove any thermal history.
- Insert a thermometer and cork, and place the test jar in a cooling bath.
- At each thermometer reading that is a multiple of 3°C, remove the jar from the bath and tilt it to ascertain whether there is movement of the oil.
- The pour point is the lowest temperature at which movement of the oil is observed, plus 3°C.

Thermal and Oxidative Stability

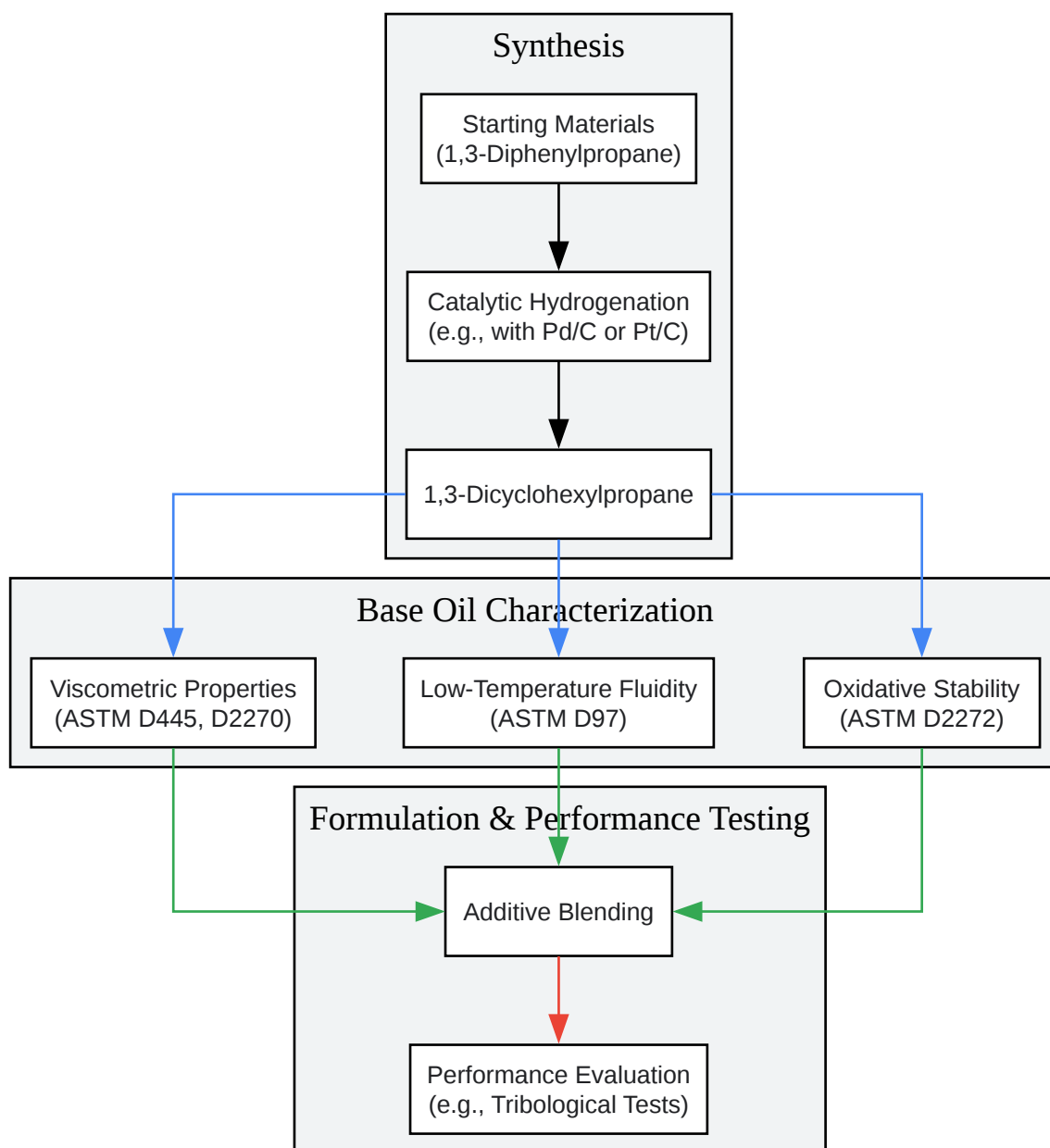
Objective: To evaluate the resistance of the oil to degradation at elevated temperatures in the presence of oxygen.

Protocol (Rotating Pressure Vessel Oxidation Test - RPVOT, ASTM D2272):

- Place a 50 g sample of **1,3-dicyclohexylpropane** in a glass container.
- Add 5 ml of distilled water and a polished copper catalyst coil.
- Place the container in a pressure vessel (bomb).
- Seal the bomb and charge it with oxygen to a pressure of 90 psi.
- Place the bomb in a heating bath maintained at 150°C and rotate it at 100 rpm.
- Continuously record the pressure inside the bomb.
- The oxidation induction time is the time taken for the pressure to drop by a specified amount from the maximum pressure, indicating the onset of rapid oxidation. A longer induction time signifies higher oxidative stability.

Logical Workflow for Evaluation

The following diagram illustrates the logical workflow for the synthesis and evaluation of **1,3-dicyclohexylpropane** as a lubricant base oil.



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Caption: Workflow for Synthesis and Lubricant Evaluation.

Formulation and Performance Testing

Following the characterization of the neat **1,3-dicyclohexylpropane**, it should be blended with a standard additive package (including anti-wear agents, antioxidants, detergents, etc.) to formulate a finished lubricant. The performance of this formulated lubricant should then be evaluated through tribological testing (e.g., four-ball wear test, pin-on-disk test) to assess its friction and wear characteristics. These results should be compared against lubricants formulated with conventional and other synthetic base oils to determine the relative performance of **1,3-dicyclohexylpropane**.

Conclusion

1,3-Dicyclohexylpropane holds promise as a synthetic lubricant base oil due to its saturated cycloalkane structure. Its anticipated good thermal and oxidative stability, combined with potentially favorable viscosity-temperature and low-temperature properties, make it a subject of interest for further research and development in the field of high-performance lubricants. The experimental protocols outlined in this document provide a framework for a comprehensive evaluation of its potential. Further studies are required to generate the quantitative data necessary to fully understand its performance characteristics and identify suitable applications.

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